Technical Guide: Physical and Chemical Properties of Substituted Acrylonitriles

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Compound of Interest

Compound Name:	*(Z)-3-chloro-3-(3-fluorophenyl)acrylonitrile*
CAS No.:	*1192875-03-8*
Cat. No.:	*B1417007*

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Executive Summary

Substituted acrylonitriles represent a versatile class of electrophiles bridging polymer science and targeted covalent inhibition (TCI) in drug discovery. While the parent acrylonitrile (

) is a commodity monomer, its

- and

-substituted derivatives function as tunable "warheads" for modifying cysteine residues in proteins. This guide analyzes the physicochemical determinants of their reactivity, providing a roadmap for tuning electrophilicity to balance potency with selectivity.

Structural Dynamics & Electronic Character[1]

The utility of substituted acrylonitriles stems from the polarization of the vinyl group by the cyano moiety. The nitrile group is a potent electron-withdrawing group (EWG) via induction (-I) and resonance (-M), lowering the energy of the Lowest Unoccupied Molecular Orbital (LUMO) of the alkene.

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Orbital Interactions and Polarization

The

-carbon of the acrylonitrile motif is highly electrophilic (Michael acceptor). Substitution at the

-position (e.g.,

-methyl,

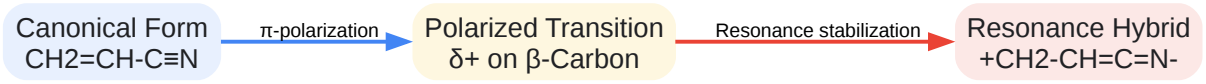
-cyano) or

-position alters the steric environment and electronic density, allowing precise control over the rate of nucleophilic attack.

- -Substitution: Generally lowers electrophilicity through steric hindrance, though additional EWGs (e.g.,

  -cyanoacrylate) can increase reactivity.
- -Substitution: significantly impacts the reversibility of Michael adducts.[1] Bulky

  -groups often destabilize the adduct, favoring the reverse reaction (retro-Michael), a feature exploited in reversible covalent drugs.



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Figure 1. Electronic polarization of the acrylonitrile system illustrating the electrophilic activation of the

-carbon.

Physical Characterization

The physical properties of these compounds dictate their handling in synthesis and behavior in biological assays (solubility/permeability).

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Comparative Physical Data

The introduction of substituents disrupts the crystal lattice (lowering MP relative to molecular weight) but increases boiling points due to increased London dispersion forces.

Compound	Structure	MW (g/mol)	BP (°C)	MP (°C)	Density (g/mL)	Dipole Moment (D)
Acrylonitrile		53.06	77	-83	0.81	3.9
Methacrylonitrile		67.09	90	-35	0.80	3.7
Fumaronitrile	(trans)	78.07	186	96	1.05	0.0 (sym)
-Chloroacrylonitrile		87.51	88	-65	1.09	~3.5
Cinnamonitrile		129.16	256	20	1.03	4.1

Data Sources: NIST Chemistry WebBook [1], PubChem [2].

Spectroscopic Signatures[1]

- IR Spectroscopy: The

  stretch is diagnostic, typically appearing at 2200–2260 cm^{-1}. Conjugation lowers this frequency. The

  stretch appears around 1600–1640 cm^{-1}.

- ^{1}H NMR: Vinyl protons in unsubstituted acrylonitrile appear as a complex multiplet at δ 5.6–6.2 ppm. In

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-substituted derivatives, the

-protons often appear as singlets or doublets shifted downfield if electron-withdrawing groups are present.

Chemical Reactivity & Mechanistic Pathways[1][3]

The defining chemical property of substituted acrylonitriles is their behavior as Michael Acceptors. This reactivity is the basis for both polymerization (industrial) and covalent inhibition (pharma).

The Thia-Michael Addition (Reversible vs. Irreversible)

In drug development, the reaction with thiols (cysteine) is paramount. Unlike acrylamides, which often form permanent bonds, substituted acrylonitriles can be tuned to be reversible.

- Mechanism: The thiolate anion (

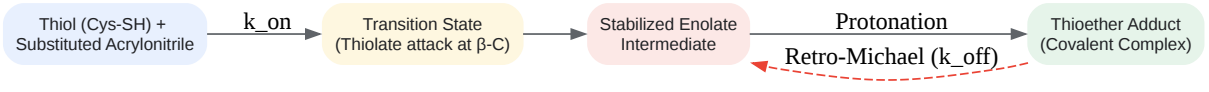
) attacks the

  -carbon. The resulting enolate is protonated to form the saturated nitrile.

- Tunability:
  - Irreversible:[2] Unsubstituted acrylonitrile (rapid, stable adduct).
  - Reversible:[3][4]

    -cyano or

    -heterocyclic substituted acrylonitriles.[5] The steric bulk and stability of the leaving group facilitate the retro-Michael reaction.



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Figure 2. The Thia-Michael addition pathway.[1] The red dashed line indicates the retro-Michael pathway, which is accessible in sterically crowded or electronically tuned derivatives.

Polymerization

Substituted acrylonitriles polymerize via radical or anionic mechanisms.

- Radical: Initiated by AIBN or peroxides.

  -substitution (e.g., methacrylonitrile) lowers the ceiling temperature (

  ), making depolymerization easier.

- Anionic: Initiated by strong bases (alkoxides).[5] Highly sensitive to moisture.

Applications in Drug Discovery: The "Warhead" Concept[6]

In modern medicinal chemistry, substituted acrylonitriles are employed to create Targeted Covalent Inhibitors (TCIs).

Covalent Warhead Tuning

The goal is to react only with a specific cysteine in the target protein's binding pocket, avoiding off-target reactions with glutathione (GSH).

- Case Study: JAK Inhibitors. Compounds like Tofacitinib use a propanamide linker, but next-generation inhibitors explore acrylonitrile warheads to target Cys909 in JAK3.

- Reversibility as a Feature: By using an

  -cyano-acrylamide or similar acrylonitrile derivative, the drug can bind covalently for a specific residence time (hours) and then detach, reducing immunogenicity risks associated with permanent protein haptenization [3].

Structure-Activity Relationship (SAR) Rule:

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Increasing steric bulk at the

-position

Decreases

(slower binding)

Increases

(faster dissociation).[5]

Experimental Protocols

Synthesis: Knoevenagel Condensation

The standard route to

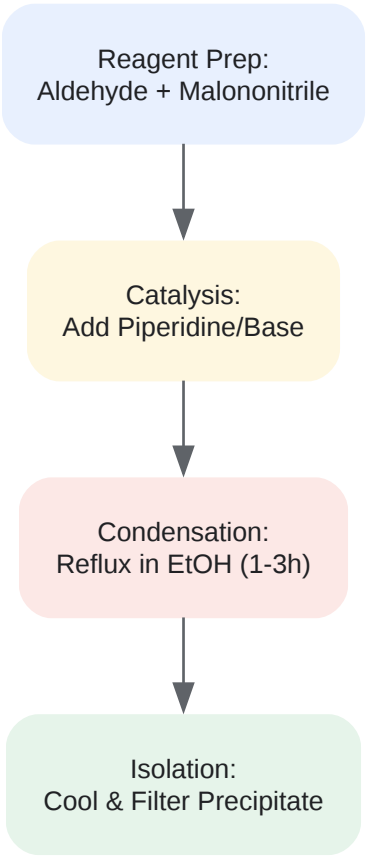
-substituted acrylonitriles is the condensation of an aldehyde with an active methylene compound (e.g., malononitrile or cyanoacetate).

Protocol:

- Reagents: Aromatic Aldehyde (1.0 eq), Malononitrile (1.0 eq).
- Catalyst: Piperidine (0.1 eq) or Biogenic Carbonate (Green Chemistry) [4].[5]
- Solvent: Ethanol (reflux) or Water (room temp with sonication).
- Procedure:
  - Mix reagents in ethanol.
  - Add catalyst dropwise.
  - Reflux for 1–3 hours (monitor by TLC).[5]

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- Cool to precipitate the product.
- Recrystallize from EtOH/Water.[5]



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Figure 3. Workflow for the Knoevenagel condensation synthesis of substituted acrylonitriles.

Reactivity Assay: Glutathione (GSH) Half-Life

To assess the "warhead" reactivity, a kinetic assay with GSH is required.

Protocol:

- Conditions: Pseudo-first-order kinetics (

).
- Buffer: PBS pH 7.4 (physiologically relevant).

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- Detection: UV-Vis spectrophotometry (monitoring disappearance of the acrylonitrile transition at ~260–300 nm) or LC-MS.
- Calculation:
  - Plot vs. time.[5]
  - Slope = .[5][6]
  - .[5]
  - Interpretation: A min indicates a highly reactive "hot" electrophile (potential toxicity).[5] A h indicates low reactivity (metabolic stability) [5].[5]

References

- NIST Chemistry WebBook.2-Propenenitrile (Acrylonitrile) Thermochemical Data. National Institute of Standards and Technology.[7] Link
- PubChem.Acrylonitrile Compound Summary. National Library of Medicine. Link[5]
- Journal of Medicinal Chemistry.Nitriles: An Attractive Approach to the Development of Covalent Inhibitors. (2023).[5][8] Link
- MDPI Molecules.Knoevenagel Condensation Catalyzed by Biogenic Carbonates. (2024).[5][9] Link
- Chemical Research in Toxicology.Prediction of Michael-Type Acceptor Reactivity toward Glutathione. (2010).[5][1][8] Link[5]

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Discovery and Optimization of Sulfonyl Acrylonitriles as Selective, Covalent Inhibitors of Protein Phosphatase Methylesterase-1 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Nitriles: an attractive approach to the development of covalent inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Recent advances in the development of covalent inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Ammonia - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. 2-Propenenitrile [webbook.nist.gov]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
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